

An In-depth Technical Guide to Basic Violet 14 (C.I. 42510)

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Compound of Interest

Compound Name: Basic violet 14

Cat. No.: B147767

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Basic Violet 14**, also known as Basic Fuchsin or Rosaniline, a triarylmethane dye with significant applications in biological and industrial settings. This document details its chemical and physical properties, synthesis, and established experimental protocols for its use in research.

Core Properties and Identification

Basic Violet 14 is a cationic dye recognized for its vibrant magenta color. It is a mixture of rosaniline, pararosaniline, and new fuchsin. Its ability to act as a potent staining agent is rooted in its chemical structure and basic nature, allowing it to form strong electrostatic bonds with acidic components in cells and tissues.

Table 1: Chemical and Physical Properties of **Basic Violet 14**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

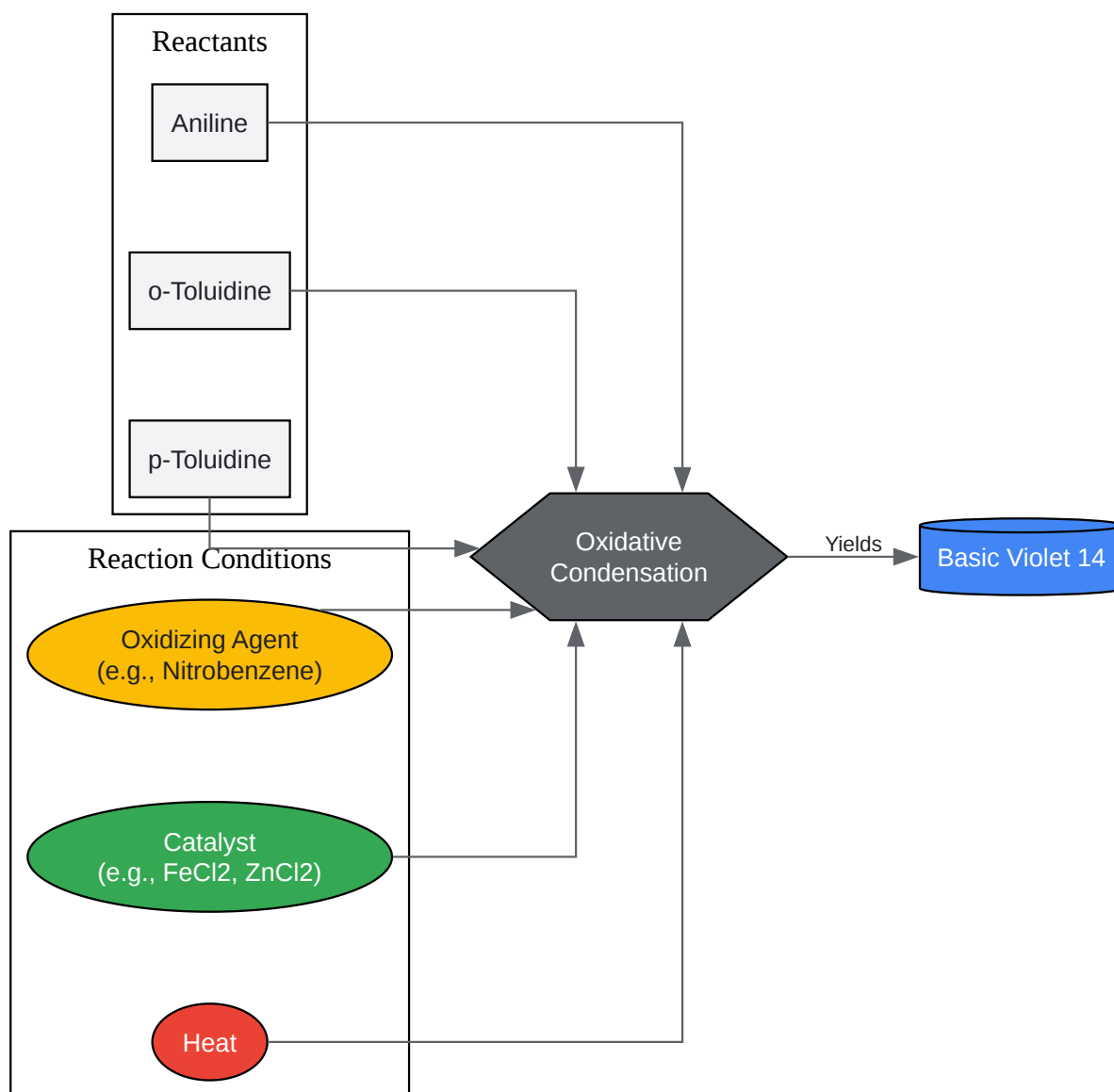
Property	Value
CAS Number	632-99-5
Molecular Formula	C ₂₀ H ₂₀ ClN ₃
Molecular Weight	337.85 g/mol
Appearance	Yellow-green flashing crystals or sand-like powder[1]
Solubility	Soluble in water (red-purple), and ethanol (red). Insoluble in ether.[1]
λ _{max} (in Ethanol)	543 nm
Melting Point	Decomposes above 200 °C
Chemical Class	Triarylmethane Dye

Synthesis of Basic Violet 14

The industrial synthesis of **Basic Violet 14** has historically involved two primary methods: the "nitrate phenyl method" and the "arsenic method".[1][2]

- Nitrate Phenyl Method: This process involves the oxidative condensation of a mixture of aniline, o-toluidine, and p-toluidine with nitrobenzene in the presence of iron and zinc chloride as catalysts.[2][6]
- Arsenic Method: A historically significant but now less common method due to toxicity concerns, this involves heating the same aniline derivatives with arsenic acid.[1][2][6]

Modern synthesis approaches aim to improve yield and reduce the use of toxic reagents.

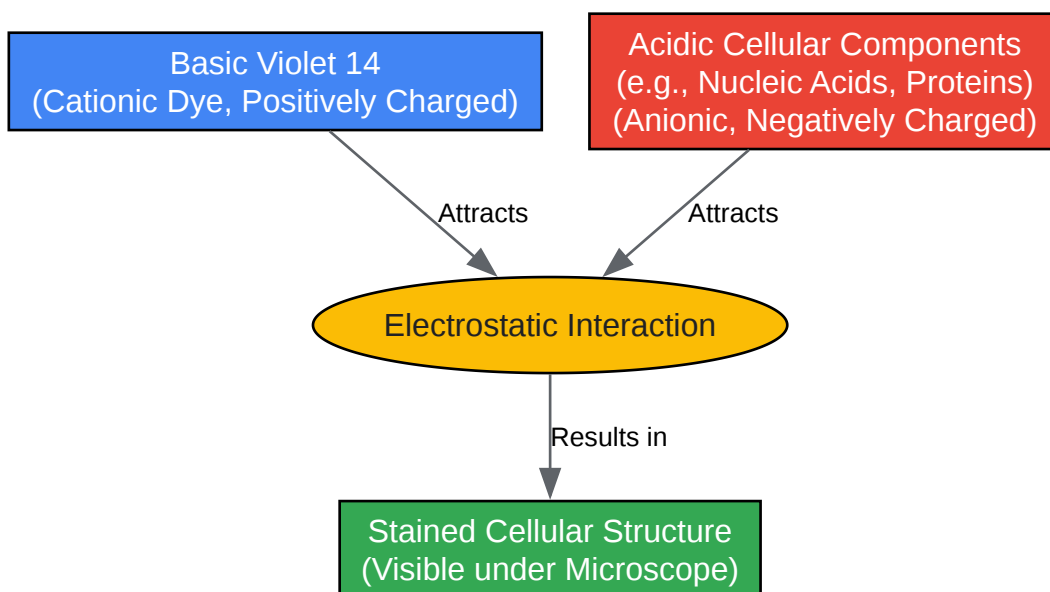


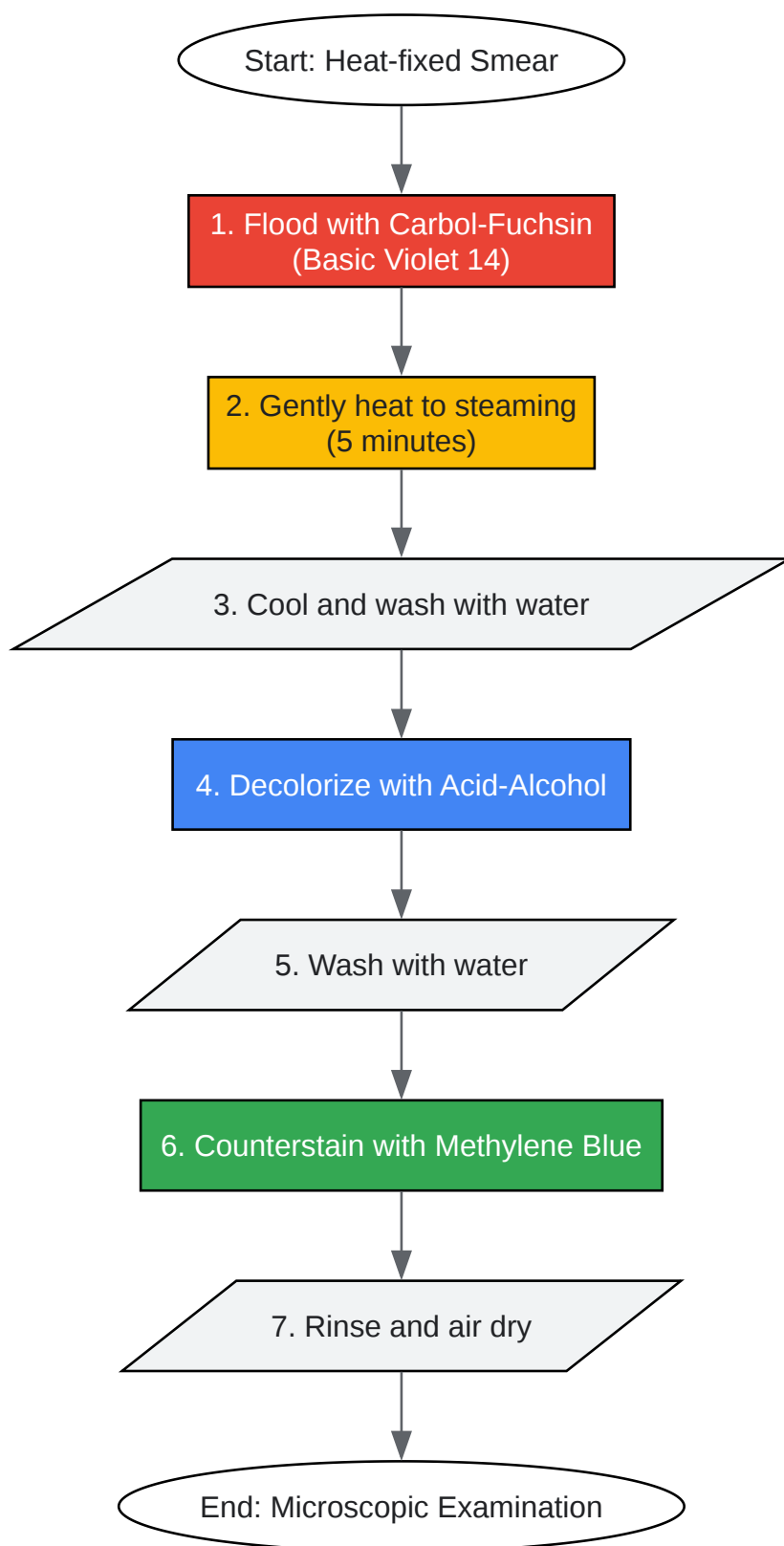
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A simplified diagram of the synthesis of **Basic Violet 14**.

Mechanism of Action in Biological Staining

Basic Violet 14 is a cationic (basic) dye, meaning it carries a positive charge. In biological tissues, acidic components such as nucleic acids (DNA and RNA) in the nucleus and certain proteins in the cytoplasm are negatively charged. The primary mechanism of staining is the electrostatic attraction between the positively charged dye molecules and these negatively charged cellular components.^[3] This strong ionic interaction results in the vibrant staining of these structures, making them readily visible under a microscope.





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- To cite this document: BenchChem. [An In-depth Technical Guide to Basic Violet 14 (C.I. 42510)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147767#basic-violet-14-cas-number-and-molecular-formula>]

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